

Fmoc-Asp(OBno)-OH vs Fmoc-Asp(OtBu)-OH performance

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Compound Focus: (S)-Aspartimide

CAS No.: 73537-92-5

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Experimental Data and Performance

The following quantitative data, derived from model peptide studies, clearly demonstrates the performance advantage of Fmoc-Asp(OBno)-OH.

Table 1: By-product Formation in Model Peptides (VKDXYI) After Piperidine Treatment [1]

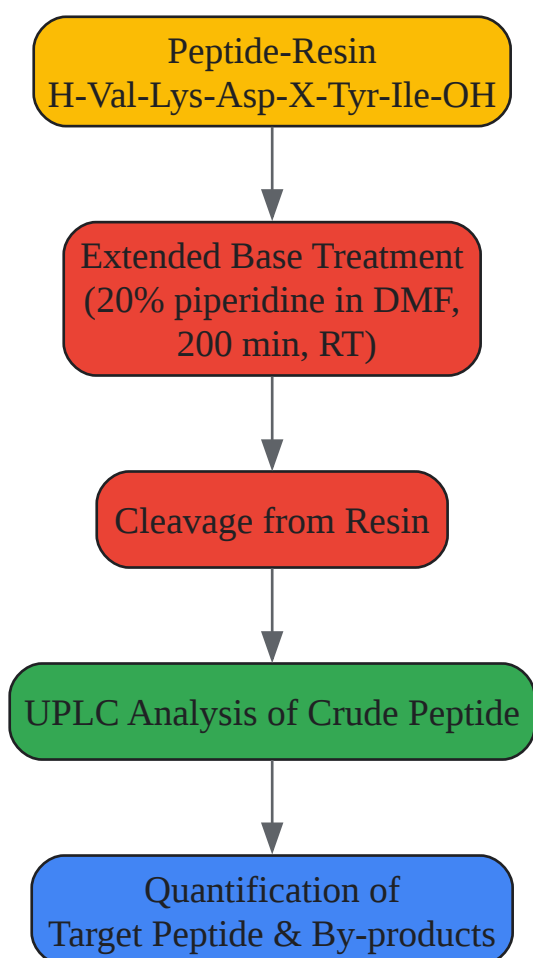
Aspartyl Residue (X =)	Protecting Group	D-Asp Content (%)	Aspartimide Formation Per 10-min Cycle (%)
Arg	OtBu	25.0	1.24
	OBno	1.1	0.06
Asn	OtBu	9.1	1.65
	OBno	0.9	0.04
Gly	OtBu	18.0	0.49
	OBno	1.4	0.14

Experimental Protocol Overview

The data in Table 1 comes from a well-established experimental model that rigorously tests aspartimide formation [1]:

- **Model Peptide:** The C-terminal hexapeptide sequence of scorpion toxin II (**H-Val-Lys-Asp-X-Tyr-Ile-OH**), where X is Asn, Arg, or Gly.
- **Method:** The peptide-resins were subjected to an extended treatment with **20% piperidine in DMF** for 200 minutes at room temperature to simulate approximately 100 standard Fmoc deprotection cycles.
- **Analysis:** After cleavage, the crude peptides were analyzed by UPLC to quantify the remaining target peptide and the various aspartimide-related by-products.

This workflow illustrates the experimental process used to generate the comparative data:



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Key Conclusions for Practitioners

- **For Difficult Sequences, Use OBno:** If your peptide contains high-risk sequences like **Asp-Gly**, **Asp-Asn**, or **Asp-Arg**, Fmoc-Asp(OBno)-OH is the superior choice. It can increase the content of your target peptide in the crude product by up to **25%** compared to the OtBu derivative [1].
- **For Standard Sequences, OtBu May Suffice:** For sequences not prone to aspartimide formation, Fmoc-Asp(OtBu)-OH remains a cost-effective and standard option [2].
- **OBno Enhances Chiral Purity:** The significantly lower levels of D-aspartate formation with Fmoc-Asp(OBno)-OH make it critical for manufacturing peptide-based Active Pharmaceutical Ingredients (APIs), where such hidden impurities are a major concern [1].

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References

1. Product Spotlight: Fmoc-Asp(OBno)-OH [merckmillipore.com]
2. -Asp(OtBu)- Fmoc , [71989-14-5] OH [peptide.com]

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